

Technical Monograph: HC Violet 1 (CAS 82576-75-8)

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Compound of Interest

Compound Name: 5-Methyl-N-(2-methylpropyl)-2-nitroaniline

Cat. No.: B13241829

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Chemical Identity, Synthesis, and Safety Profile^[1]

Executive Summary

HC Violet 1 is a semi-permanent (direct) hair dye belonging to the class of nitro-phenylenediamines.^[1] Unlike oxidative dyes that require coupling agents and hydrogen peroxide to form color in situ, HC Violet 1 is a pre-formed chromophore that diffuses directly into the hair cuticle and outer cortex. Its molecular architecture—characterized by a hydrophilic ethanolamine tail and a nitro-aromatic core—facilitates aqueous solubility while maintaining sufficient lipophilicity (LogP ~0.^[1]92) for keratin affinity. This guide details its structural properties, synthesis via nucleophilic aromatic substitution (

), and critical safety considerations regarding skin sensitization.

Chemical Identity & Structural Analysis

HC Violet 1 is a secondary amine derivative of 2-methyl-5-nitro-1,4-phenylenediamine.^[1] The molecule features a "push-pull" electronic system where the electron-donating amino groups

and the electron-withdrawing nitro group create a conjugated system responsible for its violet absorption spectrum (

nm).[1]

Table 1: Chemical Identification Data

Property	Specification
CAS Registry Number	82576-75-8
INCI Name	HC Violet No. 1
IUPAC Name	2-[(4-amino-2-methyl-5-nitrophenyl)amino]ethanol
Synonyms	Imexine FAA; Ethanol, 2-[(4-amino-2-methyl-5-nitrophenyl)amino]-
Molecular Formula	
Molecular Weight	211.22 g/mol
SMILES	<chem>CC1=CC(=C(C=C1NCCO)[O-])N</chem>
Physical Form	Bright anthracitic crystalline powder

Structural Diagram (DOT)

The following diagram illustrates the core connectivity of the HC Violet 1 molecule.

Caption: Schematic representation of functional groups attached to the central benzene scaffold.

Physicochemical Properties

The physicochemical profile of HC Violet 1 dictates its formulation stability and hair penetration kinetics. The relatively low LogP indicates it is moderately hydrophilic, preventing deep penetration into the hair medulla but allowing effective staining of the cuticle layers.

Table 2: Physicochemical Parameters

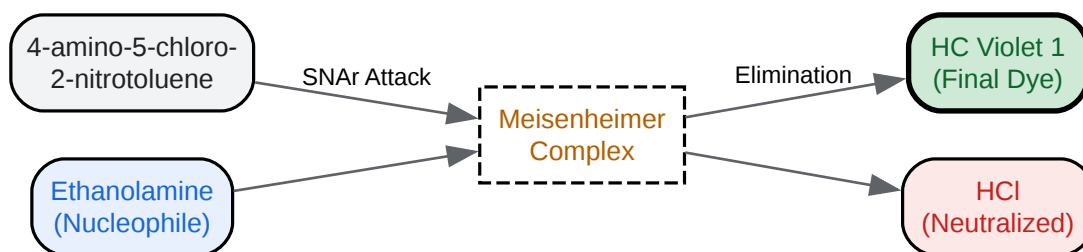
Parameter	Value	Method/Source
Melting Point	139 – 145 °C	DSC / Capillary Method
LogP (Octanol/Water)	0.92	EC Method A.8 (Experimental)
Water Solubility	< 1 g/L (at 22°C)	Low solubility requires co-solvents
Ethanol Solubility	< 1 g/100mL	Limited
DMSO Solubility	> 20 g/100mL	High (Preferred solvent for analysis)
pKa	Not determined	Secondary amine is weakly basic
UV/Vis	248 nm, 489 nm	In Ethanol

Synthesis & Manufacturing

The industrial synthesis of HC Violet 1 typically follows a Nucleophilic Aromatic Substitution (S_NAr) pathway. The reaction exploits the activation of the benzene ring by the electron-withdrawing nitro group, which makes the halogen leaving group at the para or ortho position susceptible to nucleophilic attack by ethanolamine.

Synthesis Pathway

Precursor: 4-amino-5-chloro-2-nitrotoluene (or similar halo-nitro intermediate).^[1] Reagent: Ethanolamine (2-aminoethanol).^[1] Mechanism: The amine nitrogen of ethanolamine attacks the carbon bearing the chlorine atom. The intermediate Meisenheimer complex collapses to expel the chloride ion, yielding HC Violet 1.



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Caption: Synthesis of HC Violet 1 via nucleophilic aromatic substitution of a chloro-nitro precursor.

Impurity Profile

According to SCCS evaluations, the following impurities are critical quality attributes (CQAs) to monitor:

- Impurity A: 2-Methyl-5-nitro-benzene-1,4-diamine (The de-hydroxyethylated analog).[1]
- Impurity C: 4-(2-hydroxy-ethylamino)-5-methyl-2-nitro-phenol (Hydrolysis byproduct).[1]
- Nitrosamines: As a secondary amine, HC Violet 1 can form carcinogenic nitrosamines in the presence of nitrosating agents. Formulation Requirement: Do not use in formulations containing nitrosating systems (e.g., nitrite preservatives).

Analytical Protocols

To ensure scientific integrity in research or QC, the following analytical methods are recommended.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., 250 x 4.6 mm, 5 µm).
- Mobile Phase:
 - A: 0.01M Phosphate buffer (pH 6.0)
 - B: Acetonitrile[1]
 - Gradient: 10% B to 80% B over 20 mins.
- Detection: UV/Vis Diode Array at 254 nm (impurities) and 490 nm (assay).
- Standard Preparation: Dissolve reference standard in DMSO, dilute with mobile phase.

Identification

- IR Spectroscopy: Characteristic bands for -NO₂ (symmetric/asymmetric stretch ~1350/1530 cm⁻¹) and -OH/-NH stretches (3200-3400 cm⁻¹).[\[1\]](#)

- NMR:

NMR in DMSO-

confirms the ethyl chain protons and aromatic protons.

Toxicology & Safety Assessment

The safety of HC Violet 1 has been rigorously reviewed by the Scientific Committee on Consumer Safety (SCCS).

Sensitization Potential[\[1\]](#)

- Classification: Strong Sensitizer.
- Data: Local Lymph Node Assay (LLNA) and Guinea Pig Maximization Test (GPMT) indicate a high potential for inducing contact allergy.
- Risk Mitigation: Consumer products must carry warning labels.[\[1\]](#) Maximum concentration limits are strictly enforced to minimize induction risk.

Systemic Toxicity

- NOAEL (No Observed Adverse Effect Level): 50 mg/kg bw/day (90-day oral study in rats).[\[1\]](#)
- Genotoxicity: Non-mutagenic in the Ames test.
- Carcinogenicity: No evidence of carcinogenicity in available studies.

Regulatory Limits (EU/Global)[\[1\]](#)

- Non-Oxidative (Semi-Permanent): Max 0.28% in finished product.
- Oxidative: Max 0.5% (before mixing), resulting in 0.25% on-head concentration.[\[1\]](#)

References

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